

Application Notes and Protocols: Localization of Fluorescently-Labeled CLE25 Peptide

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Compound of Interest

Compound Name: CLE25 Peptide

Cat. No.: B15602921

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Introduction

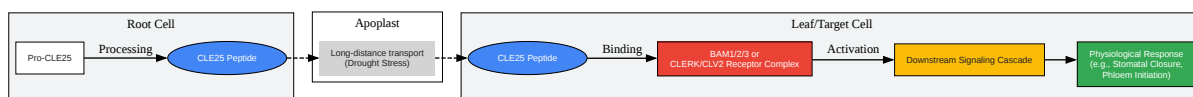
The CLAVATA3/EMBRYO SURROUNDING REGION (CLE) gene family encodes a large group of plant peptide hormones that play critical roles in regulating plant growth, development, and responses to environmental stimuli. Among these, the **CLE25 peptide** has been identified as a key signaling molecule involved in diverse physiological processes, including drought stress response, phloem initiation, and root development.^{[1][2]} Understanding the spatial and temporal localization of CLE25 is crucial for elucidating its precise mechanisms of action and for developing novel strategies in crop improvement and drug development.

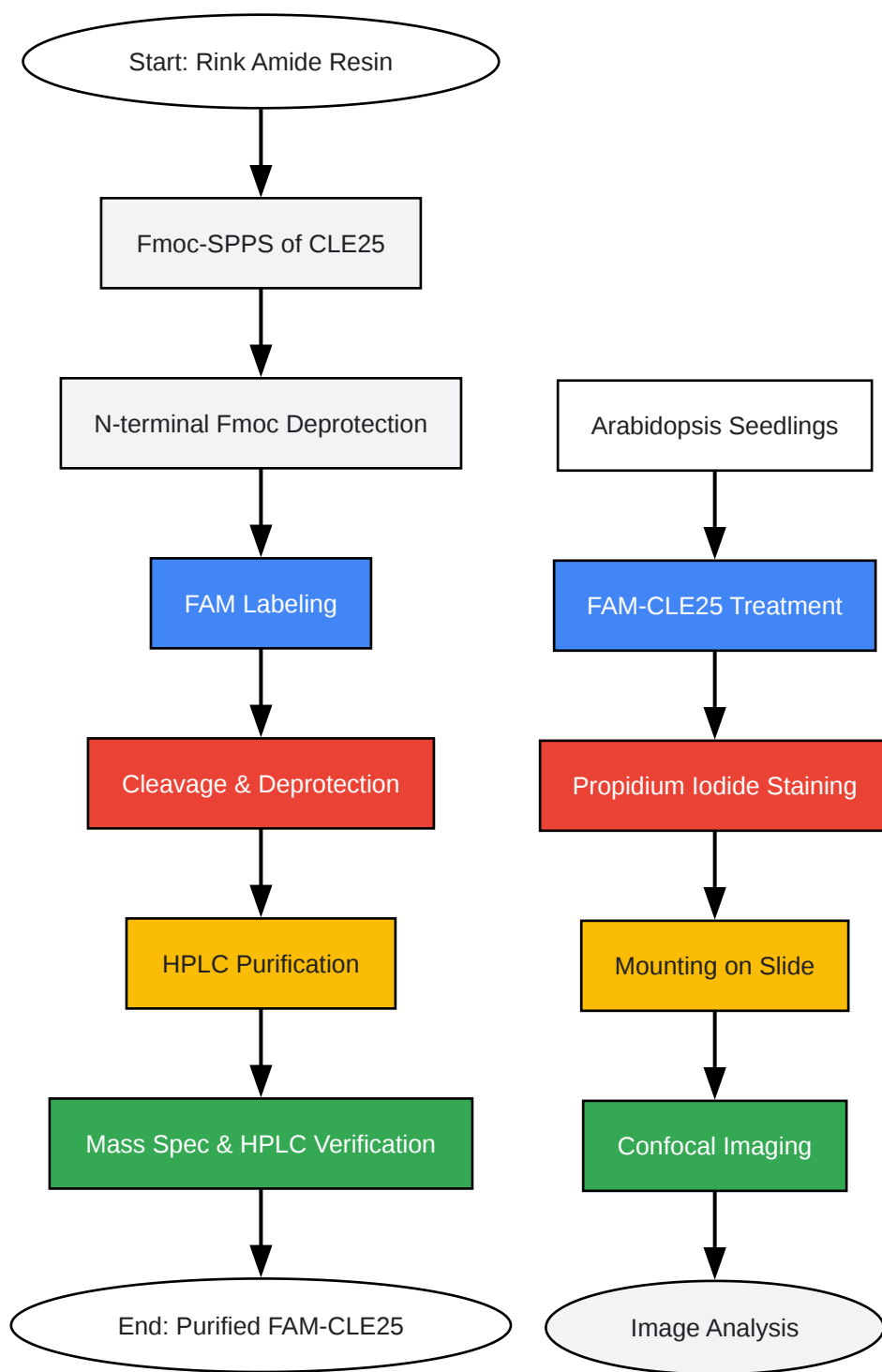
This document provides detailed application notes and experimental protocols for the use of fluorescently-labeled **CLE25 peptide** to study its localization in plant tissues. These protocols are designed for researchers in plant biology, molecular biology, and drug development who are interested in visualizing and quantifying the distribution of this important signaling peptide.

CLE25 Signaling Pathway

The **CLE25 peptide** exerts its function by binding to cell surface leucine-rich repeat receptor-like kinases (LRR-RLKs). The primary receptors for CLE25 include BARELY ANY MERISTEM (BAM) 1, 2, and 3, as well as the receptor-like kinase CLERK, which often forms a complex with CLV2.^{[1][2]} Upon binding, the CLE25-receptor complex initiates a downstream signaling cascade that ultimately leads to changes in gene expression and subsequent physiological

responses. In the context of drought stress, root-derived **CLE25 peptide** acts as a long-distance signal, traveling to the leaves to promote abscisic acid (ABA) biosynthesis and induce stomatal closure. In root development, CLE25 is involved in regulating the initiation of the phloem tissue.





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References

- 1. Frontiers | A novel toolbox to record CLE peptide signaling [frontiersin.org]
- 2. Measuring cell fluorescence using ImageJ — The Open Lab Book v1.0 [theolb.readthedocs.io]
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